

# Application Notes and Protocols for Preparing SRT3025 Stock Solution in Cell Culture

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## Compound of Interest

Compound Name: SRT3025

Cat. No.: B3027058

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These application notes provide a comprehensive guide for the preparation and use of **SRT3025** stock solutions in cell culture applications. **SRT3025** is a small molecule activator of Sirtuin 1 (SIRT1), a class III histone deacetylase involved in various cellular processes, including metabolism, inflammation, and aging.[1][2] Accurate preparation of **SRT3025** stock solutions is critical for obtaining reproducible and reliable experimental results.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **SRT3025**.

Parameter	Value	Reference
Molecular Formula	C <sub>31</sub> H <sub>31</sub> N <sub>5</sub> O <sub>2</sub> S <sub>2</sub> · HCl	[1]
Molecular Weight	606.2 g/mol	[1]
Appearance	Solid powder	[3]
Purity	≥98%	[4]
Solubility (DMSO)	100 mg/mL (164.96 mM)	[1]
Solubility (Ethanol)	5 mg/mL	[1]
Solubility (Water)	Insoluble	[1]
Powder Storage	3 years at -20°C	[1]
Stock Solution Storage	1 year at -80°C in solvent month at -20°C in solvent	[1]

## Experimental Protocols

### Preparing a 10 mM SRT3025 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SRT3025** in dimethyl sulfoxide (DMSO). It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of **SRT3025**.<sup>[1]</sup>

Materials:

- **SRT3025** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **SRT3025**:
  - To prepare 1 mL of a 10 mM stock solution, use the following calculation:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 606.2 \text{ g/mol} \times 1000 \text{ mg/g} = 6.062 \text{ mg}$
- Weigh **SRT3025**:
  - Carefully weigh out approximately 6.06 mg of **SRT3025** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SRT3025** powder.
- Dissolve the compound:
  - Vortex the tube thoroughly until the **SRT3025** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot and Store:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
  - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

## Diluting **SRT3025** Stock Solution for Cell Culture Experiments

This protocol outlines the dilution of the 10 mM **SRT3025** stock solution to the desired final concentration in cell culture medium.

Materials:

- 10 mM **SRT3025** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

Procedure:

- Determine the final concentration:
  - Decide on the final concentration of **SRT3025** required for your experiment. For example, if the desired final concentration is 10  $\mu$ M.
- Calculate the dilution factor:
  - Dilution Factor = Stock Concentration / Final Concentration
  - Dilution Factor = 10 mM / 10  $\mu$ M = 10,000  $\mu$ M / 10  $\mu$ M = 1000
- Perform the dilution:
  - For a 1:1000 dilution, add 1  $\mu$ L of the 10 mM **SRT3025** stock solution to 999  $\mu$ L of pre-warmed complete cell culture medium to make a final volume of 1 mL.
  - Gently mix the solution by pipetting up and down.
- Vehicle Control:
  - It is essential to include a vehicle control in your experiments. Prepare a control solution containing the same concentration of DMSO as the **SRT3025**-treated samples. In the example above, this would be a 1:1000 dilution of DMSO in the cell culture medium (0.1% DMSO).
- Treat the cells:
  - Remove the existing medium from your cultured cells and replace it with the medium containing the desired final concentration of **SRT3025** or the vehicle control.

- Incubate the cells for the desired experimental duration.

## Visualizations

## Experimental Workflow: SRT3025 Stock Solution Preparation

Weigh SRT3025 Powder

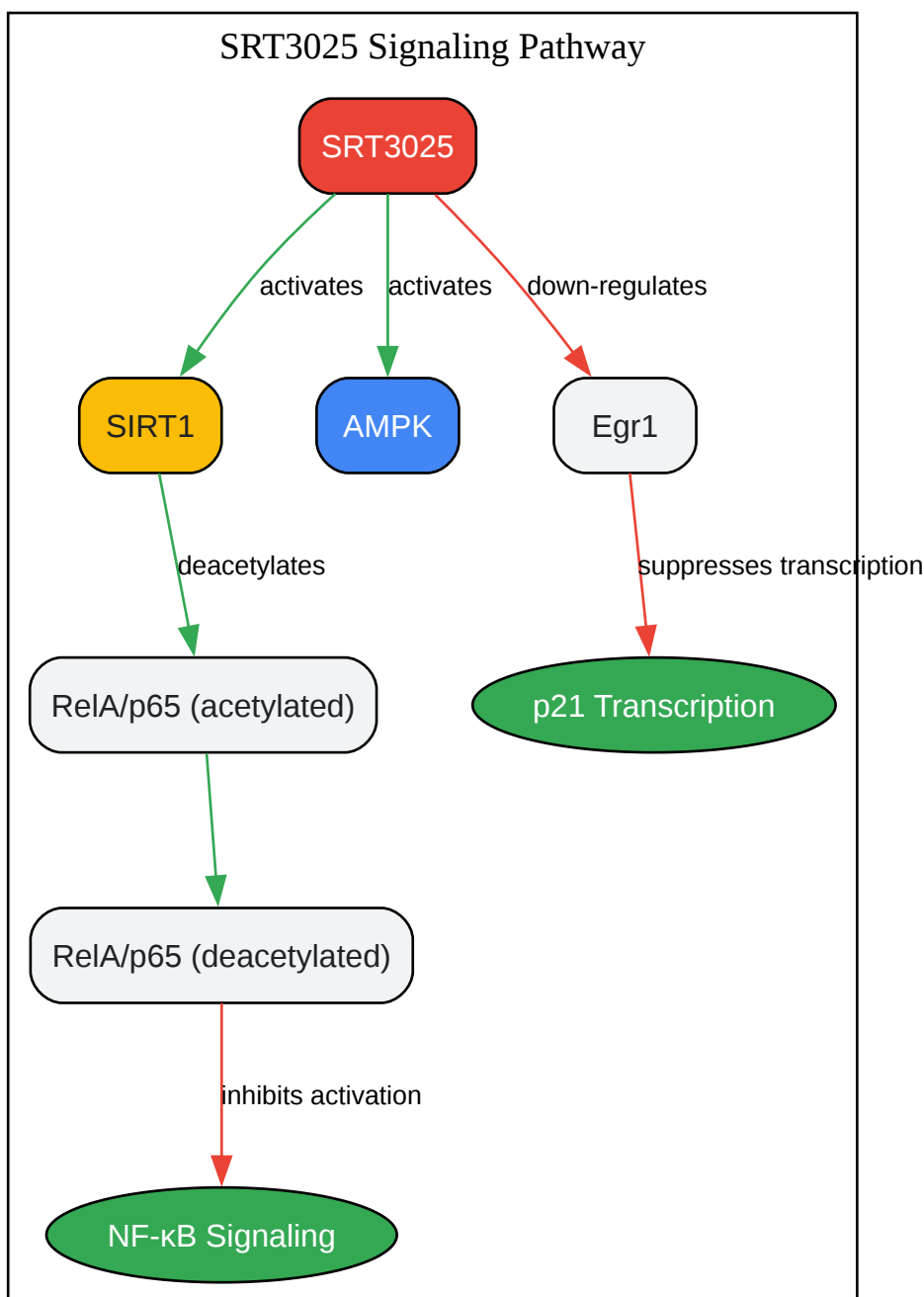
Add to sterile tube

Dissolve in Anhydrous DMSO

Vortex to Dissolve

Aliquot into Single-Use Tubes

Store at -80°C or -20°C



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